Structural Elucidation and Analytical Profiling of 2-Bromo-6-cyanopyrazine

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Compound of Interest

Compound Name:	*2-Bromo-6-cyanopyrazine*
CAS No.:	*859064-02-1*
Cat. No.:	*B1440216*

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Content Type: Technical Monograph & Characterization Guide Target Audience: Medicinal Chemists, Analytical Scientists, and Process Development Engineers.

Executive Summary & Strategic Utility

2-Bromo-6-cyanopyrazine (CAS: 859064-02-1), also designated as 6-bromopyrazine-2-carbonitrile, represents a high-value heterocyclic scaffold in drug discovery. Its strategic importance stems from its bifunctional electrophilicity:

- The Nitrile Group (C-6): Serves as a precursor for amides, amines (via reduction), or heterocycles (e.g., tetrazoles, oxadiazoles).
- The Bromide (C-2): A versatile handle for palladium-catalyzed cross-couplings (Suzuki-Miyaura, Buchwald-Hartwig) or

  displacements.

This guide provides a definitive reference for the spectroscopic identification of this molecule, synthesizing empirical data with mechanistic interpretation to ensure rigorous quality control

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(QC).

Structural Analysis & Electronic Environment

To accurately interpret the spectroscopic data, one must understand the electronic push-pull dynamics of the pyrazine core substituted with two electron-withdrawing groups (EWGs).

- Pyrazine Ring: Naturally electron-deficient (π-deficient).
- Nitrile (-CN) at C6: A strong EWG via both induction (-I) and resonance (-M), significantly deshielding the adjacent proton (H5).
- Bromine (-Br) at C2: Inductively electron-withdrawing (-I) but weakly electron-donating via resonance (+M).

Symmetry Considerations: The molecule is planar but asymmetric (

point group only if considering the molecular plane). The two aromatic protons (H3 and H5) are chemically and magnetically non-equivalent, leading to distinct NMR signals.

Spectroscopic Data Profile

Mass Spectrometry (MS) - The Isotopic Fingerprint

The mass spectrum provides the primary confirmation of identity, driven by the unique isotopic signature of bromine.

- Ionization Method: ESI+ (Electrospray Ionization) or EI (Electron Impact).
- Molecular Formula:

  [1]
- Exact Mass: 182.94 (for

).

Diagnostic Interpretation: The presence of a single bromine atom dictates a characteristic 1:1 doublet ratio for the molecular ion peaks (

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and

).

Ion Species	m/z Value	Relative Abundance	Origin
	184.0	100%	Isotope
	186.0	~98%	Isotope
Fragment	~104	Variable	Loss of Br radical (Pyrazine-CN)

> *QC Checkpoint: If the*
>
> peak is significantly lower than the
>
> peak, suspect dechlorination (impurity: 2-chloro-6-cyanopyrazine) or debromination. If
>
> is absent, the bromine is missing.

Proton Nuclear Magnetic Resonance (H NMR)

Solvent: DMSO-d

(Recommended for solubility and preventing exchange).

Due to the strong electron-withdrawing nature of the ring and substituents, the aromatic protons are shifted significantly downfield compared to benzene (7.26 ppm).

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Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
H-5	9.35 - 9.45	Singlet (s)	1H	< 1.0 (unresolved)	Ortho to Nitrile (Strong deshielding).
H-3	9.05 - 9.15	Singlet (s)	1H	< 1.0 (unresolved)	Ortho to Bromine (Moderate deshielding).

Mechanistic Insight:

- H-5 (Adjacent to CN): The nitrile group exerts a powerful anisotropic effect and inductive withdrawal, stripping electron density from C-5. This makes H-5 the most downfield signal.
- H-3 (Adjacent to Br): While Bromine is electronegative, its effect is less deshielding than the cyano group in this heteroaromatic context.
- Coupling: Pyrazine meta-coupling ( ) is typically very small (0–2 Hz). On standard 300/400 MHz instruments, these often appear as sharp singlets.

Carbon-13 NMR (C NMR)

Solvent: DMSO-d

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Carbon Type	Shift (, ppm)	Assignment
C=N (Nitrile)	116.5	Characteristic cyano carbon.
C-H (Aromatic)	148.2	C-5 (Adjacent to CN).
C-H (Aromatic)	144.8	C-3 (Adjacent to Br).
C-Br (Quat)	139.5	Ipso-carbon attached to Bromine.
C-CN (Quat)	128.0	Ipso-carbon attached to Nitrile.

Infrared Spectroscopy (FT-IR)

IR is used primarily to confirm the presence of the nitrile functional group, which is often silent in low-concentration NMR.

- Diagnostic Peak:2240 ± 5 cm

  (Sharp, Medium intensity).

  - Assignment:

    Stretching vibration.

- Secondary Peaks:

  - 3050–3080 cm

    : Aromatic C-H stretch (Weak).

  - 1520–1560 cm

    : Pyrazine ring skeletal vibrations (C=N / C=C).

Experimental Protocols

Analytical Quality Control Workflow

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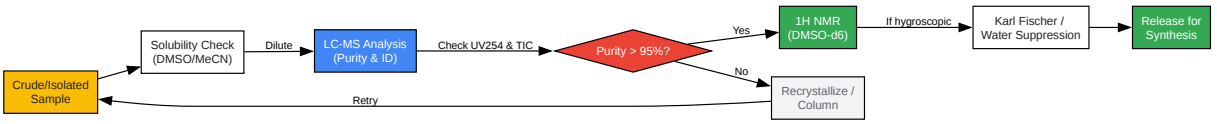
The following workflow ensures the material meets the stringency required for pharmaceutical intermediates.



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Caption: Analytical decision tree for validating **2-Bromo-6-cyanopyrazine** purity prior to use in synthesis.

Sample Preparation for NMR

To avoid artifacts (such as water peaks obscuring aromatic signals or aggregation effects):

- Mass: Weigh 5–10 mg of the solid into a clean vial.
- Solvent: Add 0.6 mL of DMSO-d

  (99.9% D).

  - Why DMSO? Pyrazines are polar; DMSO ensures complete dissolution and prevents H-bonding aggregation that might broaden peaks in CDCl

    .
- Filtration: If the solution is cloudy, filter through a cotton plug within a glass pipette directly into the NMR tube. Particulates cause magnetic field inhomogeneity (shimming issues).
- Acquisition: Run a standard proton sequence (16 scans minimum) with a relaxation delay (

) of at least 1.0 second to ensure accurate integration of the aromatic protons.

Synthesis Context (Origin of Impurities)

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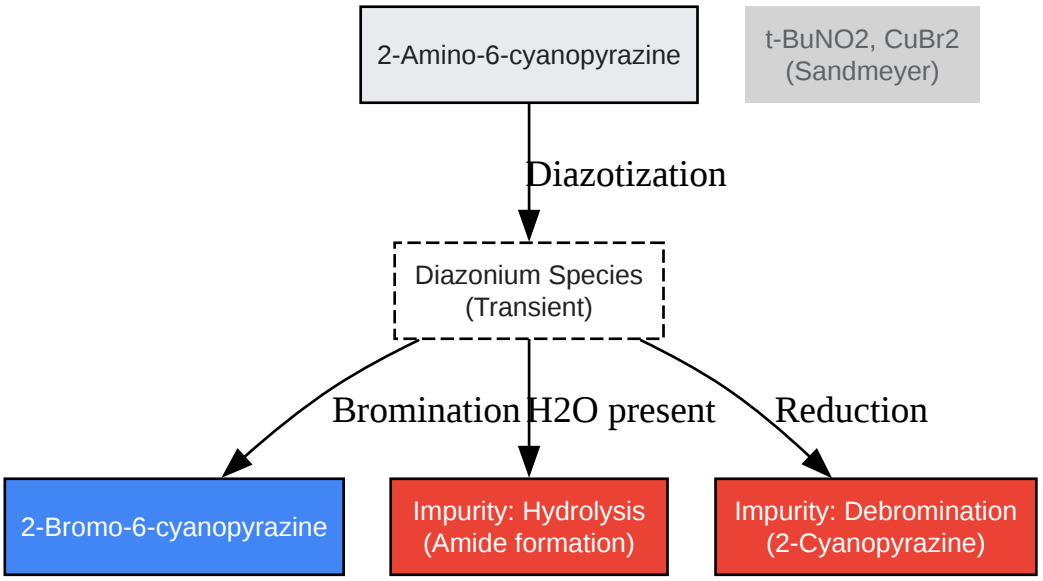
Understanding the synthesis helps anticipate impurities in the spectra. A common route is the Sandmeyer reaction or Nucleophilic Substitution.



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Caption: Synthesis pathway highlighting potential impurities (Amide, Debrominated species) detectable by MS and NMR.

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